

# An In-depth Technical Guide to Tobacco Mosaic Virus (TMV)

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## Compound of Interest

Compound Name: *Tmv-IN-14*

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This guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological characteristics of the Tobacco Mosaic Virus (TMV). The information is intended for researchers, scientists, and drug development professionals interested in virology, nanotechnology, and biomaterials.

## Physicochemical Properties

Tobacco Mosaic Virus is a well-characterized, rod-shaped plant virus. Its stability and self-assembling nature have made it a subject of extensive research.<sup>[1]</sup>

Property	Value	Reference
Morphology	Rod-shaped, helical symmetry	[2][3]
Size	~300 nm in length, ~18 nm in diameter	[4][5]
Molecular Weight	39 x 10 <sup>6</sup> Daltons	[2]
Sedimentation Coefficient	194 S	[1]
Isoelectric Point	pH 3.5	
Thermal Inactivation Point (TIP)	85-88 °C	
Dilution End Point (DEP)	1 x 10 <sup>-7</sup>	[1]
Longevity in vitro	30 days at 25°C	[1]

## Chemical Structure and Composition

TMV is a ribonucleoprotein complex composed of a single-stranded RNA genome enclosed within a protein capsid.[3]

Component	Description	Reference
Genome	Single-stranded, positive-sense RNA	[4]
Genome Size	6,395 - 6,500 nucleotides	[2][4]
Capsid	Composed of 2,130 identical coat protein subunits	[3][4][6]
Coat Protein (CP) Subunit	158 amino acids	[2][6]
CP Subunit Molecular Weight	~17,500 Daltons	[2]
Structure	Right-handed helical structure with 16.3 protein subunits per turn	[4][6]
Central Core	Hollow core with a diameter of ~4 nm	[2]
RNA Location	Coiled within the capsid at a radius of 4 nm	[7]

## Genomic Organization

The TMV genome is a single-stranded RNA molecule that encodes for at least four proteins. The 5' end is capped with a methylated nucleotide, and the 3' end has a tRNA-like structure.[4]

Gene (Open Reading Frame - ORF)	Encoded Protein	Function
ORF 1	126 kDa protein (with methyltransferase and helicase domains)	Part of the viral replicase complex
ORF 2 (via readthrough of ORF 1)	183 kDa protein (RNA-dependent RNA polymerase)	Viral replication
ORF 3	30 kDa Movement Protein (MP)	Facilitates cell-to-cell spread through plasmodesmata
ORF 4	17.5 kDa Coat Protein (CP)	Forms the viral capsid and is involved in long-distance movement

## Experimental Protocols

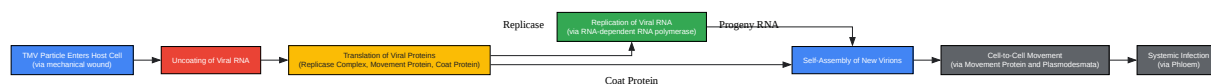
### Virus Propagation and Purification:

A common method for propagating TMV involves the mechanical inoculation of host plants, such as *Nicotiana benthamiana*.[\[8\]](#)

- **Inoculation:** The leaves of a healthy host plant are dusted with an abrasive (e.g., carborundum) and then gently rubbed with a solution containing purified TMV or sap from an infected plant.
- **Incubation:** Plants are maintained in a controlled environment (greenhouse) to allow for viral replication and spread.
- **Harvesting:** After a set period, typically 2-4 weeks, the infected leaf tissue is harvested.
- **Purification:** The harvested tissue is homogenized in a buffer solution. The virus particles are then purified through a series of centrifugation and precipitation steps, often involving polyethylene glycol (PEG) precipitation.
- **Characterization:** The concentration and purity of the final TMV preparation can be determined by UV-Vis spectrophotometry, with an absorbance maximum at 260 nm.[\[8\]](#)

## Signaling and Replication Pathway

The replication of TMV occurs in the cytoplasm of the host cell and involves the translation of viral proteins and the replication of the viral RNA genome.

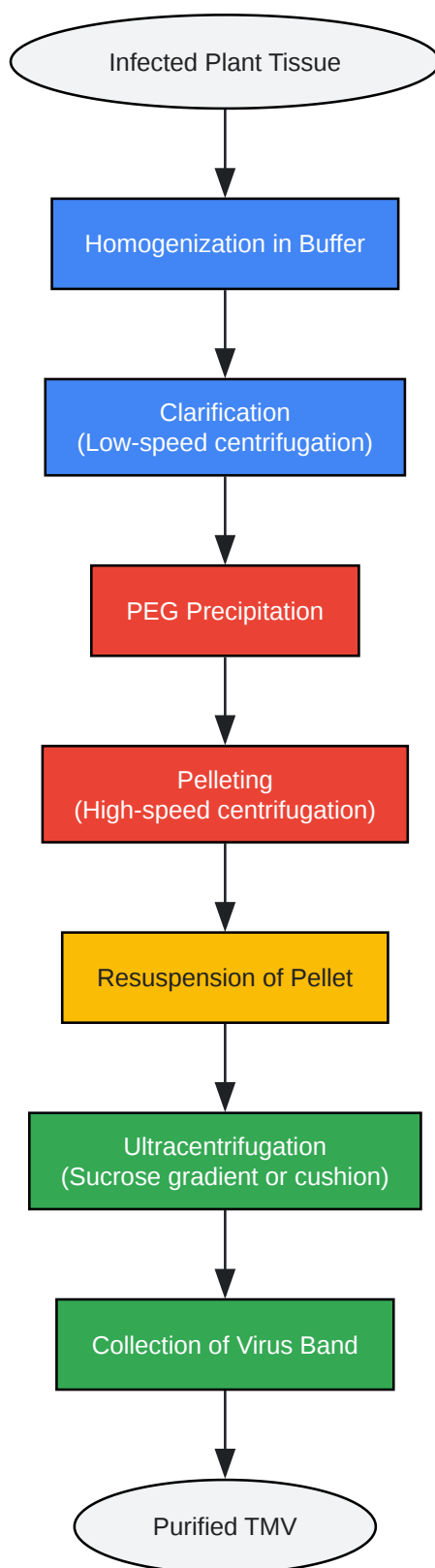


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Caption: Overview of the Tobacco Mosaic Virus replication cycle within a host plant cell.

## Experimental Workflow: Virus Purification

The following diagram illustrates a typical workflow for the purification of TMV from infected plant material.



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Caption: A generalized workflow for the purification of Tobacco Mosaic Virus.

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